

An In-depth Technical Guide to (4-Methoxyphenyl)(phenyl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Methoxyphenyl)
(phenyl)methanol

Cat. No.: B119875

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(4-Methoxyphenyl)(phenyl)methanol, also known by its IUPAC name, is a diarylmethanol compound that serves as a valuable intermediate in organic synthesis. Its structural motif, the benzhydrol core, is a recurring feature in a variety of biologically active molecules and functional materials. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and known applications of **(4-Methoxyphenyl)(phenyl)methanol**, with a focus on data relevant to researchers in the fields of chemistry and drug development.

IUPAC Name and Chemical Identity

The unequivocally established IUPAC name for the compound is **(4-Methoxyphenyl)(phenyl)methanol**.^[1] It is also commonly referred to by several synonyms, the most prevalent being 4-Methoxybenzhydrol.^[2]

Chemical Structure and Properties

The molecular structure consists of a central methanol carbon atom bonded to a phenyl group, a 4-methoxyphenyl group, and a hydroxyl group.

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	(4-methoxyphenyl) (phenyl)methanol	[1]
CAS Number	720-44-5	[2][3]
Molecular Formula	C ₁₄ H ₁₄ O ₂	[2][3]
Molecular Weight	214.26 g/mol	[3]
Appearance	White to off-white solid	[2]
Melting Point	67-69 °C	[3]
Boiling Point	363.2 °C at 760 mmHg	[3]
InChI Key	BEGZWXVLBIZFKQ- UHFFFAOYSA-N	[2]
SMILES	<chem>COC1=CC=C(C=C1)C(C2=CC=CC=C2)O</chem>	[1]

Table 2: Spectroscopic Data Summary

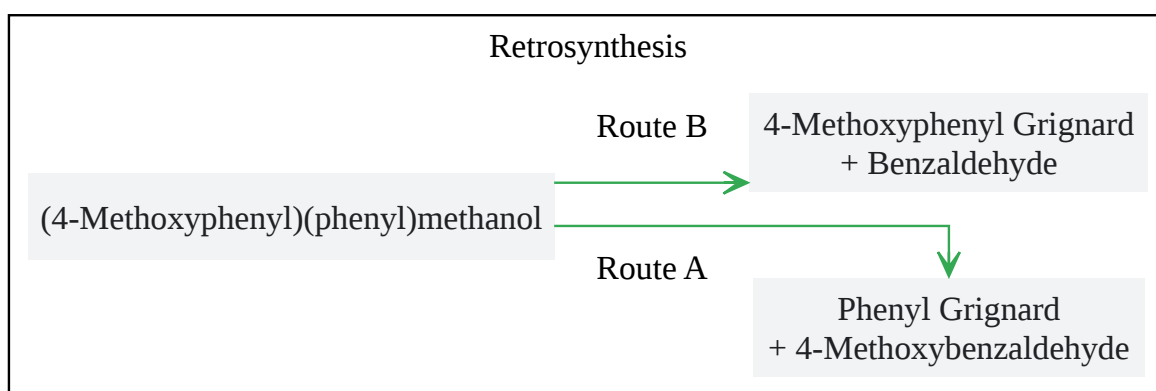
Spectroscopic Data	Key Features
¹ H NMR	Signals corresponding to aromatic protons of both the phenyl and 4-methoxyphenyl rings, a singlet for the methoxy group protons, and a signal for the benzylic proton.
¹³ C NMR	Resonances for the aromatic carbons, the methoxy carbon, and the benzylic carbon.
IR Spectroscopy	Characteristic absorption bands for the hydroxyl (O-H) group, C-O stretching of the alcohol and ether, and aromatic C-H and C=C stretching.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Synthesis of (4-Methoxyphenyl)(phenyl)methanol

The primary and most efficient method for the synthesis of **(4-Methoxyphenyl)(phenyl)methanol** is the Grignard reaction. This can be achieved through two principal routes, both of which are widely applicable for the preparation of diarylmethanols.

Synthetic Pathways Overview

The two main retrosynthetic disconnections for **(4-Methoxyphenyl)(phenyl)methanol** lead to two viable Grignard synthesis routes:



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Figure 1. Retrosynthetic analysis of **(4-Methoxyphenyl)(phenyl)methanol**.

Experimental Protocols

The following are detailed experimental protocols for the two primary synthetic routes.

Route A: Reaction of Phenylmagnesium Bromide with 4-Methoxybenzaldehyde

This is a representative protocol based on standard Grignard reaction procedures.

Materials:

- Magnesium turnings
- Bromobenzene

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (optional, as an initiator)
- 4-Methoxybenzaldehyde
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Appropriate solvents for extraction and chromatography (e.g., ethyl acetate, hexanes)

Procedure:

- Preparation of the Grignard Reagent (Phenylmagnesium Bromide):
 - All glassware must be oven-dried to be completely free of moisture.
 - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place magnesium turnings.
 - Add a small crystal of iodine.
 - Prepare a solution of bromobenzene in anhydrous diethyl ether or THF in the dropping funnel.
 - Add a small portion of the bromobenzene solution to the magnesium turnings. The reaction is initiated by gentle warming or the appearance of cloudiness and bubbling.
 - Once the reaction starts, add the remaining bromobenzene solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Reaction with 4-Methoxybenzaldehyde:
 - Dissolve 4-methoxybenzaldehyde in anhydrous diethyl ether or THF.

- Cool the Grignard reagent solution in an ice bath.
- Slowly add the 4-methoxybenzaldehyde solution to the Grignard reagent with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and quench the reaction by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether or ethyl acetate.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter the drying agent and remove the solvent under reduced pressure to obtain the crude product.
 - Purify the crude **(4-Methoxyphenyl)(phenyl)methanol** by recrystallization or silica gel column chromatography.

Route B: Reaction of 4-Methoxyphenylmagnesium Bromide with Benzaldehyde

This route is analogous to Route A, with the roles of the aryl halide and the aldehyde reversed.

Materials:

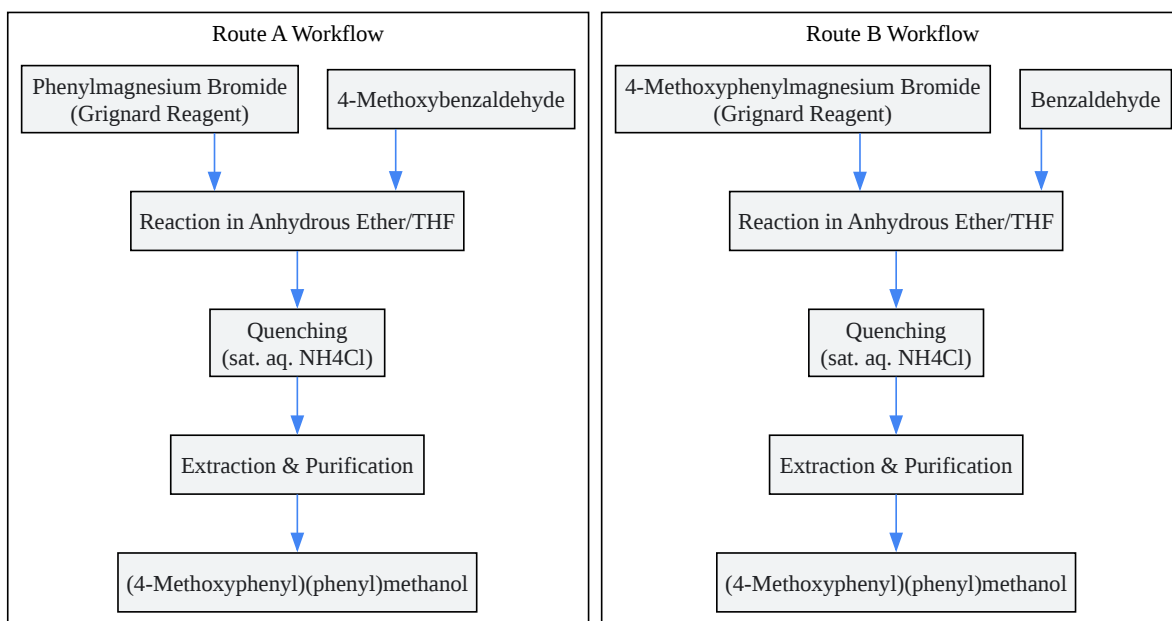
- Magnesium turnings
- 4-Bromoanisole
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (optional)
- Benzaldehyde

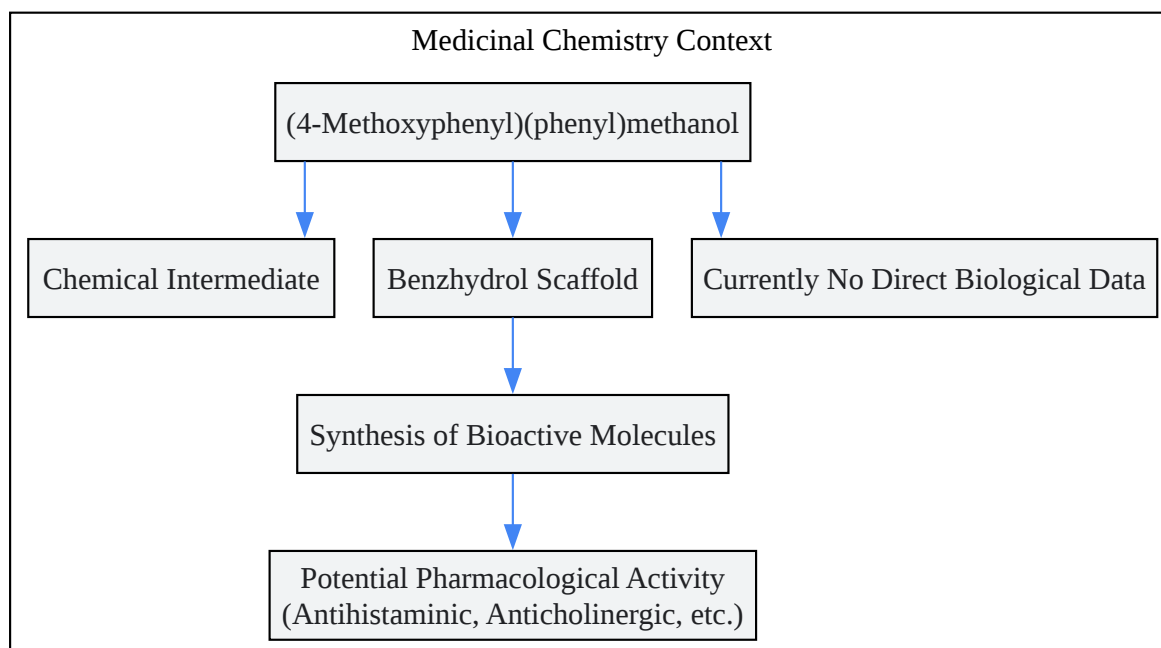
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Solvents for extraction and chromatography

Procedure:

The procedure is similar to Route A, with the following modifications:

- The Grignard reagent is prepared from 4-bromoanisole and magnesium.
- The prepared 4-methoxyphenylmagnesium bromide is then reacted with benzaldehyde.
- The work-up and purification steps are analogous to those described for Route A.





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- To cite this document: BenchChem. [An In-depth Technical Guide to (4-Methoxyphenyl)(phenyl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b119875#iupac-name-for-4-methoxyphenyl-phenyl-methanol\]](https://www.benchchem.com/product/b119875#iupac-name-for-4-methoxyphenyl-phenyl-methanol)

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